

Operational Guide: Safe Disposal and Handling of BMS-182264

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Compound of Interest

Compound Name: *Bms 182264*

CAS No.: *127749-54-6*

Cat. No.: *B1667163*

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Executive Directive: The "Zero-Release" Standard

BMS-182264 (CAS: 127749-54-6) is not a generic reagent; it is a high-affinity 5-HT1D receptor agonist. In drug development, this compound is engineered for potency—specifically to induce vasoconstriction and modulate neurotransmission.

The Critical Risk: Because this compound is designed to be biologically active at nanomolar concentrations, standard dilution is insufficient for safety. If released into municipal water systems (sewerage), it poses a significant ecotoxicological risk to aquatic life, where serotonergic systems are highly conserved.

Core Directive: BMS-182264 must be managed as a Non-Creditable Hazardous Waste Pharmaceutical. Under no circumstances shall this compound be disposed of via sink drains or standard trash.

Technical Identity & Hazard Assessment

Before handling, verify the compound identity against the following matrix to ensure you are applying the correct protocol.

Parameter	Specification
Compound Name	BMS-182264
CAS Number	127749-54-6
Chemical Class	Indole derivative / Serotonin Receptor Agonist
Molecular Weight	269.34 g/mol
Target Receptor	5-HT1D (High Affinity), 5-HT1B (Moderate)
Primary Hazard	Bioactive / Toxic.[1] Potent vasoconstrictor.
GHS Classification	Acute Tox. (Oral); Irritant (Eye/Skin); Aquatic Chronic (Assumed based on class)

Operational Disposal Protocol

This protocol utilizes a "Segregate & Incinerate" strategy compliant with EPA Subpart P (Management Standards for Hazardous Waste Pharmaceuticals).

Phase A: Solid Waste (The "Yellow Bin" Stream)

Applicability: Contaminated gloves, weigh boats, paper towels, and empty vials.

- Trace Contamination: Items with visible dust or dried residue must be segregated from general lab trash.
- Containerization: Place all solid waste into a RCRA-compliant satellite accumulation container (typically a yellow or black hazardous waste bin, distinct from biohazard red bags).
- Labeling: The container must be labeled: "Hazardous Waste - Toxic - BMS-182264 Solid Debris."
- Disposal Path: High-temperature incineration (>1000°C).

Phase B: Liquid Waste (Stock Solutions & HPLC Effluent)

Applicability: Expired DMSO stocks, aqueous buffers containing BMS-182264.

- Solvent Segregation:
 - DMSO/Methanol Stocks: Dispose of in the Halogenated/Non-Halogenated Organic Solvent waste stream (depending on the solvent carrier).
 - Aqueous Solutions: Do NOT pour down the sink. Collect in a dedicated "Aqueous Toxic" carboy.
- Deactivation (Spill Only):
 - For minor spills, treat with 10% Sodium Hypochlorite (Bleach) for 30 minutes to oxidize the indole structure before absorbing.
 - Note: Do not use bleach for bulk disposal of stock solutions, as this can generate chlorinated byproducts. Incineration is preferred.

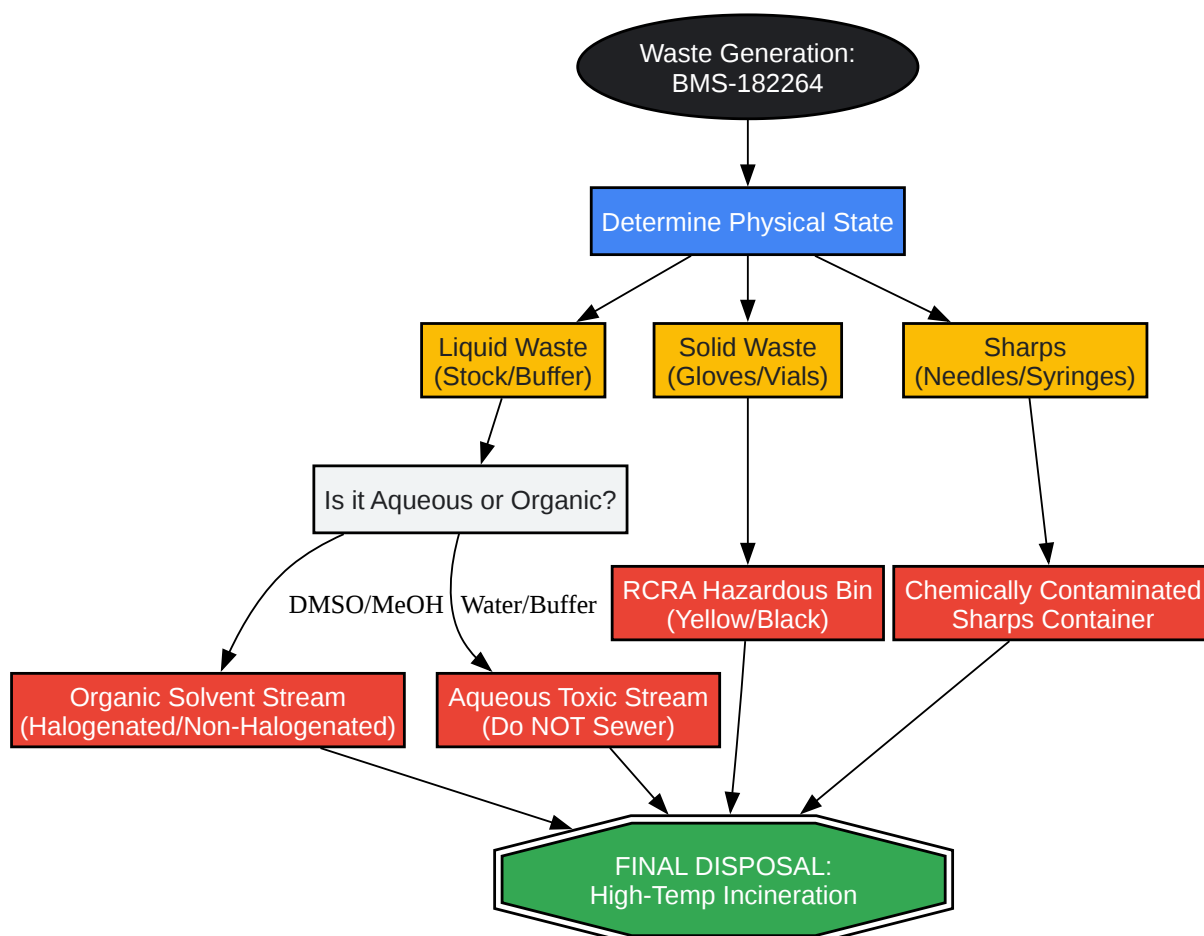
Phase C: Sharps

Applicability: Syringes used for animal dosing.

- Immediate Containment: Place directly into a rigid, puncture-proof sharps container labeled "Chemically Contaminated Sharps."
- Processing: These must be incinerated, not autoclaved/landfilled, to ensure thermal destruction of the chemical residue.

Decision Matrix & Workflow

The following diagram outlines the logical decision tree for disposing of BMS-182264.



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Figure 1: Decision matrix for segregating BMS-182264 waste streams to ensure thermal destruction.

Regulatory & Safety Context

EPA "Sewer Ban" (40 CFR Part 266 Subpart P)

In 2019, the EPA finalized regulations prohibiting the sewerage of hazardous waste pharmaceuticals. While BMS-182264 is a research compound, it falls under the definition of a "potentially creditable" or "non-creditable" hazardous pharmaceutical waste depending on its stage in your inventory.

- Action: Ensure your facility's waste manifests explicitly list "Non-sewerable pharmaceutical waste."

Emergency Response (Spills)

- PPE: Double nitrile gloves, lab coat, and safety goggles. Respiratory protection (N95/P100) is recommended if handling powder.
- Containment: Cover liquid spills with absorbent pads.
- Neutralization: Wipe the area with 10% bleach, followed by water. Dispose of all cleanup materials as Solid Hazardous Waste (Phase A).

References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 123688 (BMS-182264). Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency (2019). Management Standards for Hazardous Waste Pharmaceuticals and Amendment to the P075 Listing for Nicotine. [\[2\]](#) Federal Register. [\[3\]](#) Retrieved from [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). Hazard Communication Standard (HCS) 29 CFR 1910.1200. Retrieved from [\[Link\]](#)

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